

An In-depth Technical Safety Guide to 1-Ethynyl-1-cyclohexanol

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Compound of Interest

Compound Name: 1-Ethynyl-1-cyclohexanol

Cat. No.: B041583

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **1-Ethynyl-1-cyclohexanol** (CAS No. 78-27-3), a key intermediate in various chemical syntheses. The information is compiled from multiple safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards. This document is intended to be a critical resource for professionals handling this substance in research and development settings.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Ethynyl-1-cyclohexanol** is presented in the table below. These properties are essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ O	PubChem
Molecular Weight	124.18 g/mol	PubChem[1]
Appearance	White crystalline solid with a slight odor	Haz-Map[1]
Melting Point	30 - 33 °C (86 - 91 °F)	Alfa Aesar MSDS[1], Fisher Scientific[2], ChemSrc[3]
Boiling Point	180 °C (356 °F)	MilliporeSigma[4]
Density	0.967 g/mL at 25 °C (77 °F)	MilliporeSigma[4]
Flash Point	62.8 °C (145 °F)	The Good Scents Company, ChemSrc[3]
Vapor Pressure	0.13 mmHg	Haz-Map[1]
Water Solubility	10 g/L at 20 °C	ChemSrc[3]
logP (Octanol-Water Partition Coefficient)	1.7	PubChem[1]

Toxicological Data

1-Ethynyl-1-cyclohexanol exhibits acute toxicity through oral and dermal routes of exposure. The available toxicological data is summarized below.

Toxicity Endpoint	Value	Species	Source
LD50 (Oral)	600 µL/kg	Rat	RTECS[1]
LD50 (Dermal)	1 mL/kg	Rabbit	RTECS[1]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1-Ethynyl-1-cyclohexanol** is classified as a hazardous substance. The hazard

statements and corresponding classifications are detailed in the following table.

GHS Classification	Hazard Statement	Signal Word	Pictogram
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed	Danger	
Acute toxicity, Dermal (Category 3)	H311: Toxic in contact with skin	Danger	
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	Warning	
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation	Warning	

Experimental Protocols

While specific, detailed experimental reports for **1-Ethynyl-1-cyclohexanol** are not publicly available, the methodologies for determining the key toxicological and physical data points generally follow standardized OECD (Organisation for Economic Co-operation and Development) guidelines or equivalent national standards.

Acute Oral Toxicity (LD50)

The oral LD50 value is typically determined using a method like the OECD Test Guideline 423 (Acute Toxic Class Method). A summary of this protocol is as follows:

- **Principle:** A stepwise procedure is used with a limited number of animals per step. The outcome of each step determines the dosage for the next step. The goal is to identify a dose that causes mortality in some animals to classify the substance's toxicity.
- **Animal Model:** Healthy, young adult rats of a single sex (typically females as they are often more sensitive) are used.
- **Procedure:**

- Animals are fasted prior to dosing.
- The substance is administered orally via gavage in a single dose.
- A starting dose is selected from a series of fixed levels (e.g., 5, 50, 300, 2000 mg/kg).
- Animals are observed for signs of toxicity and mortality for up to 14 days.
- The number of animals that die within a specified period is recorded.
- Based on the mortality rate, the substance is assigned to a GHS toxicity category.

Acute Dermal Toxicity (LD50)

The dermal LD50 is generally determined following a protocol such as the OECD Test Guideline 402 (Acute Dermal Toxicity).

- Principle: A single dose of the substance is applied to the skin of an animal, and the effects are observed over a set period.
- Animal Model: Typically, adult rats or rabbits are used.
- Procedure:
 - The fur on the dorsal area of the animal is clipped.
 - The test substance is applied uniformly over a defined area of the skin (at least 10% of the body surface area).
 - The application site is covered with a porous gauze dressing for 24 hours.
 - After the exposure period, the dressing is removed, and the skin is cleaned.
 - Animals are observed for signs of toxicity and mortality for 14 days.
 - The LD50 is calculated based on the dose that is lethal to 50% of the test animals.

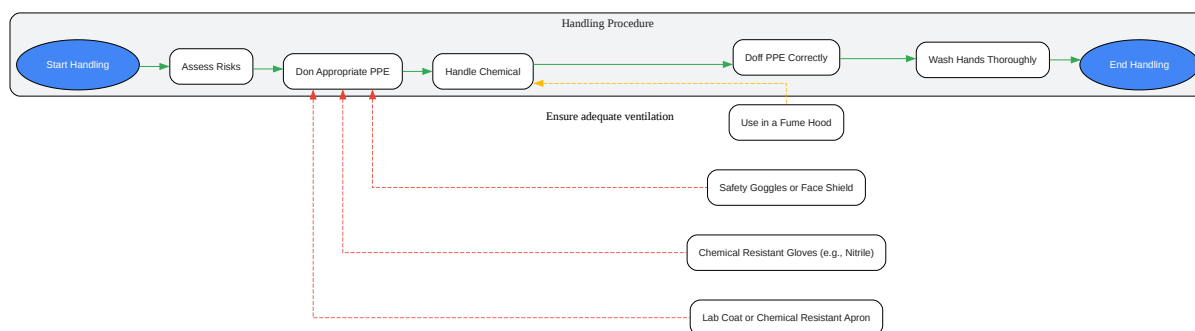
Physical Properties Determination

- **Melting Point:** Determined by packing the solid into a capillary tube, which is then heated in a melting point apparatus. The temperature range from the first sign of melting to complete liquefaction is recorded.
- **Boiling Point:** Can be determined by distillation or by using a Thiele tube. The temperature at which the vapor pressure of the liquid equals the atmospheric pressure is recorded as the boiling point.
- **Flash Point:** Typically determined using a closed-cup method (e.g., Pensky-Martens). The liquid is heated in a closed container, and an ignition source is periodically introduced into the vapor space. The lowest temperature at which the vapors ignite is the flash point.

Safety and Handling

Personal Protective Equipment (PPE) Workflow

The following diagram illustrates the mandatory personal protective equipment (PPE) required when handling **1-Ethynyl-1-cyclohexanol** to minimize exposure risk.

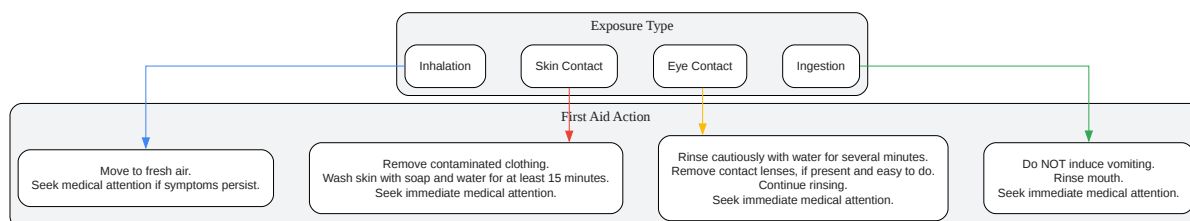


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Caption: Required PPE for handling **1-Ethynyl-1-cyclohexanol**.

First Aid Measures

The following diagram outlines the recommended first aid procedures in case of exposure to **1-Ethynyl-1-cyclohexanol**. Immediate and appropriate action is crucial.



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Caption: First aid procedures for exposure to **1-Ethynyl-1-cyclohexanol**.

Storage and Disposal

Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[5] Keep away from sources of ignition.[5]

Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[2]

This guide is intended for informational purposes and should not be a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations in your institution. Always consult the most current Safety Data Sheet provided by your supplier before handling this chemical.

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References

- 1. researchgate.net [researchgate.net]
- 2. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 3. Acute Dermal Toxicity OECD 402 - Toxicology IND Services [toxicology-ind.com]
- 4. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 5. oecd.org [oecd.org]
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